

Best practices for storing and handling Lactisole powder

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Compound of Interest

Compound Name: *Lactisole*

Cat. No.: *B083333*

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Lactisole Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **Lactisole** powder. It includes troubleshooting guides and frequently asked questions (FAQs) in a question-and-answer format to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

1. What is **Lactisole** and what is its primary mechanism of action?

Lactisole, with the CAS number 150436-68-3, is the sodium salt of 2-(4-methoxyphenoxy)propionic acid. It is a well-characterized antagonist of the human sweet taste receptor, specifically targeting the T1R3 subunit of the T1R2/T1R3 heterodimer G-protein coupled receptor.^{[1][2][3]} By binding to the transmembrane domain of the T1R3 subunit, **Lactisole** inhibits the conformational changes required for receptor activation, thereby blocking the perception of sweet tastes from both natural sugars and artificial sweeteners.^{[4][5]}

2. What are the general storage recommendations for **Lactisole** powder?

Lactisole powder should be stored at 4°C for short-term storage and at -20°C for long-term storage, sealed away from moisture.^[1] When stored at -20°C, it is stable for at least four years.^[3]

3. How should I prepare a stock solution of **Lactisole**?

To prepare a stock solution, dissolve **Lactisole** powder in an appropriate solvent such as DMSO, ethanol, or PBS (pH 7.2).[3] It is recommended to purge the solvent with an inert gas before dissolving the powder.[3] For in vivo experiments, co-solvents like PEG300, Tween-80, or corn oil may be used in combination with DMSO.[1]

4. What are the recommended storage conditions for **Lactisole** stock solutions?

Aqueous solutions of **Lactisole** are not recommended for storage for more than one day.[3] For stock solutions prepared in solvents, it is advised to aliquot the solution to prevent repeated freeze-thaw cycles.[1] These aliquots can be stored at -20°C for up to one month or at -80°C for up to six months.[1]

5. What are the known off-target effects of **Lactisole**?

Recent studies have shown that **Lactisole** can have off-target effects, most notably the elevation of intracellular cAMP levels.[6][7] This effect appears to be independent of the T1R1 and T1R3 receptors.[6] Researchers should be aware of this potential off-target activity and consider appropriate controls in their experiments.

Quantitative Data Summary

Table 1: Physical and Chemical Properties of **Lactisole**

| Property | Value |
|-------------------|--|
| Appearance | White to off-white crystalline solid[8] |
| Molecular Formula | C ₁₀ H ₁₁ NaO ₄ [8] |
| Molecular Weight | 218.18 g/mol [8] |
| Melting Point | 190 °C[8] |

Table 2: Solubility of **Lactisole**

| Solvent | Solubility |
|------------------|---------------------------------|
| DMSO | ≥ 125 mg/mL (572.92 mM)[1] |
| Ethanol | ~ 1 mg/mL[3] |
| PBS (pH 7.2) | ~ 10 mg/mL[3] |
| Water | Soluble[8] |
| Propylene Glycol | Soluble[8] |

Table 3: Storage and Stability

| Form | Storage Temperature | Duration |
|---------------------|---------------------|-------------------|
| Powder | 4°C | Short-term |
| Powder | -20°C | ≥ 4 years[3] |
| Solution in Solvent | -20°C | 1 month[1] |
| Solution in Solvent | -80°C | 6 months[1] |
| Aqueous Solution | 4°C | ≤ 1 day[3] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Lactisole Stock Solution in DMSO

- Materials:
 - Lactisole powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Vortex mixer

- Procedure:
 1. Weigh out 21.82 mg of **Lactisole** powder and place it in a sterile microcentrifuge tube.
 2. Add 1 mL of anhydrous DMSO to the tube.
 3. Vortex the solution until the **Lactisole** powder is completely dissolved.
 4. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 5. Store the aliquots at -20°C or -80°C.

Protocol 2: In Vitro T1R3 Inhibition Assay using a Calcium-Sensing Dye

- Cell Culture:
 - Culture HEK293 cells stably expressing the human T1R2/T1R3 sweet taste receptor in an appropriate medium.
- Reagents:
 - **Lactisole** stock solution (10 mM in DMSO)
 - Sweet agonist (e.g., 10 mM Sucralose)
 - Calcium-sensing dye (e.g., Fluo-8 AM)
 - Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- Procedure:
 1. Seed the HEK293-T1R2/T1R3 cells in a 96-well black, clear-bottom plate and culture overnight.
 2. Load the cells with a calcium-sensing dye according to the manufacturer's instructions.

3. Prepare a dilution series of **Lactisole** in the assay buffer. Also, prepare the sweet agonist solution in the assay buffer.
 4. Using a fluorescence plate reader, measure the baseline fluorescence.
 5. Add the different concentrations of **Lactisole** to the wells and incubate for a predetermined time (e.g., 10-30 minutes).
 6. Add the sweet agonist to the wells and immediately begin measuring the fluorescence intensity over time to detect changes in intracellular calcium levels.
- Data Analysis:
 1. Calculate the change in fluorescence (ΔF) from the baseline.
 2. Plot the response (ΔF) against the **Lactisole** concentration to determine the IC_{50} value.

Troubleshooting Guide

Issue 1: **Lactisole** powder is difficult to dissolve or the solution is cloudy.

- Possible Cause 1: The concentration of **Lactisole** exceeds its solubility in the chosen solvent.
 - Solution: Refer to the solubility table and ensure you are not exceeding the solubility limit. If necessary, use a different solvent or a combination of co-solvents, especially for in vivo preparations.[\[1\]](#)
- Possible Cause 2: The solvent is not of high purity or is old.
 - Solution: Use fresh, anhydrous grade solvents.
- Possible Cause 3: The solution has precipitated upon storage at a low temperature.
 - Solution: Gently warm the solution and use sonication to aid in redissolving the precipitate. [\[1\]](#)

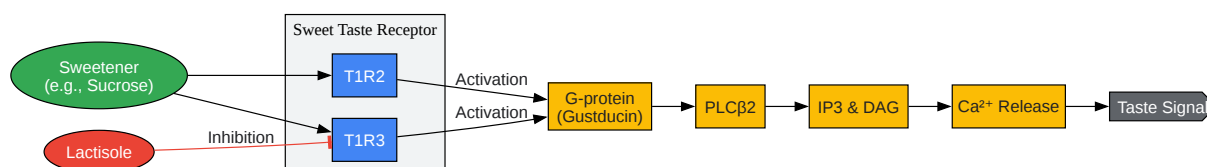
Issue 2: Inconsistent or no inhibitory effect observed in a cell-based assay.

- Possible Cause 1: The concentration of **Lactisole** is too low.
 - Solution: Increase the concentration of **Lactisole**. The IC_{50} for **Lactisole** can be in the millimolar range depending on the cell type and agonist used.[\[1\]](#)[\[3\]](#)
- Possible Cause 2: The cells do not express the human T1R3 receptor.
 - Solution: **Lactisole**'s inhibitory effect is specific to the human T1R3 receptor and does not affect the rodent counterpart.[\[5\]](#) Ensure you are using a human cell line or a cell line engineered to express the human T1R3 receptor.
- Possible Cause 3: The **Lactisole** solution has degraded.
 - Solution: Prepare a fresh stock solution from the powder. Avoid repeated freeze-thaw cycles of stock solutions.[\[1\]](#)

Issue 3: Unexpected results or off-target effects are observed.

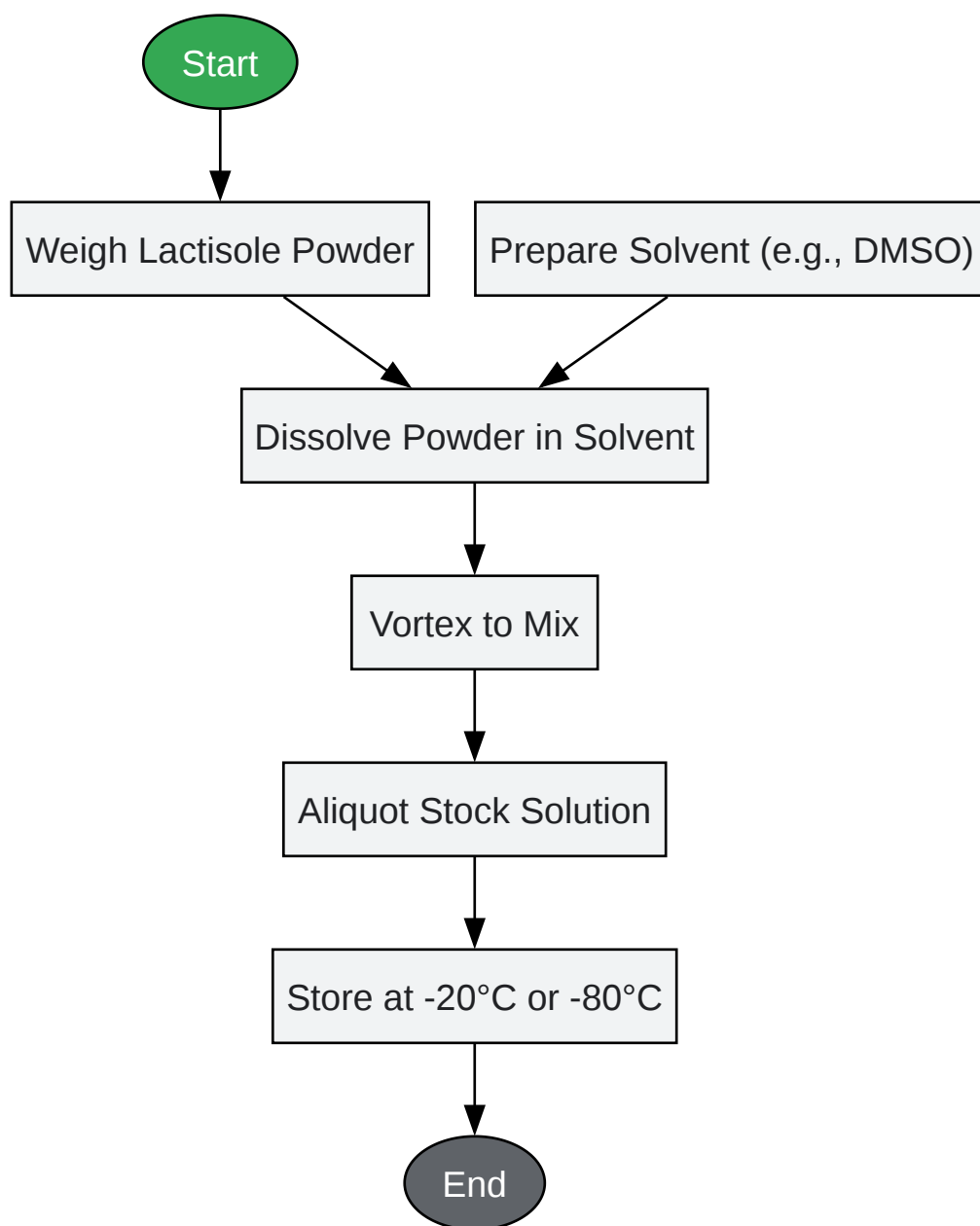
- Possible Cause 1: **Lactisole** is causing an increase in intracellular cAMP.
 - Solution: Be aware that **Lactisole** has been reported to increase cAMP levels independently of the T1R3 receptor.[\[6\]](#)[\[7\]](#) Design experiments with appropriate controls to account for this off-target effect, such as using a cAMP inhibitor or measuring cAMP levels directly.
- Possible Cause 2: The solvent (e.g., DMSO) is causing cellular effects at the concentration used.
 - Solution: Ensure the final concentration of the solvent in your assay is low (typically <0.5%) and include a vehicle control in your experimental design.

Visualizations



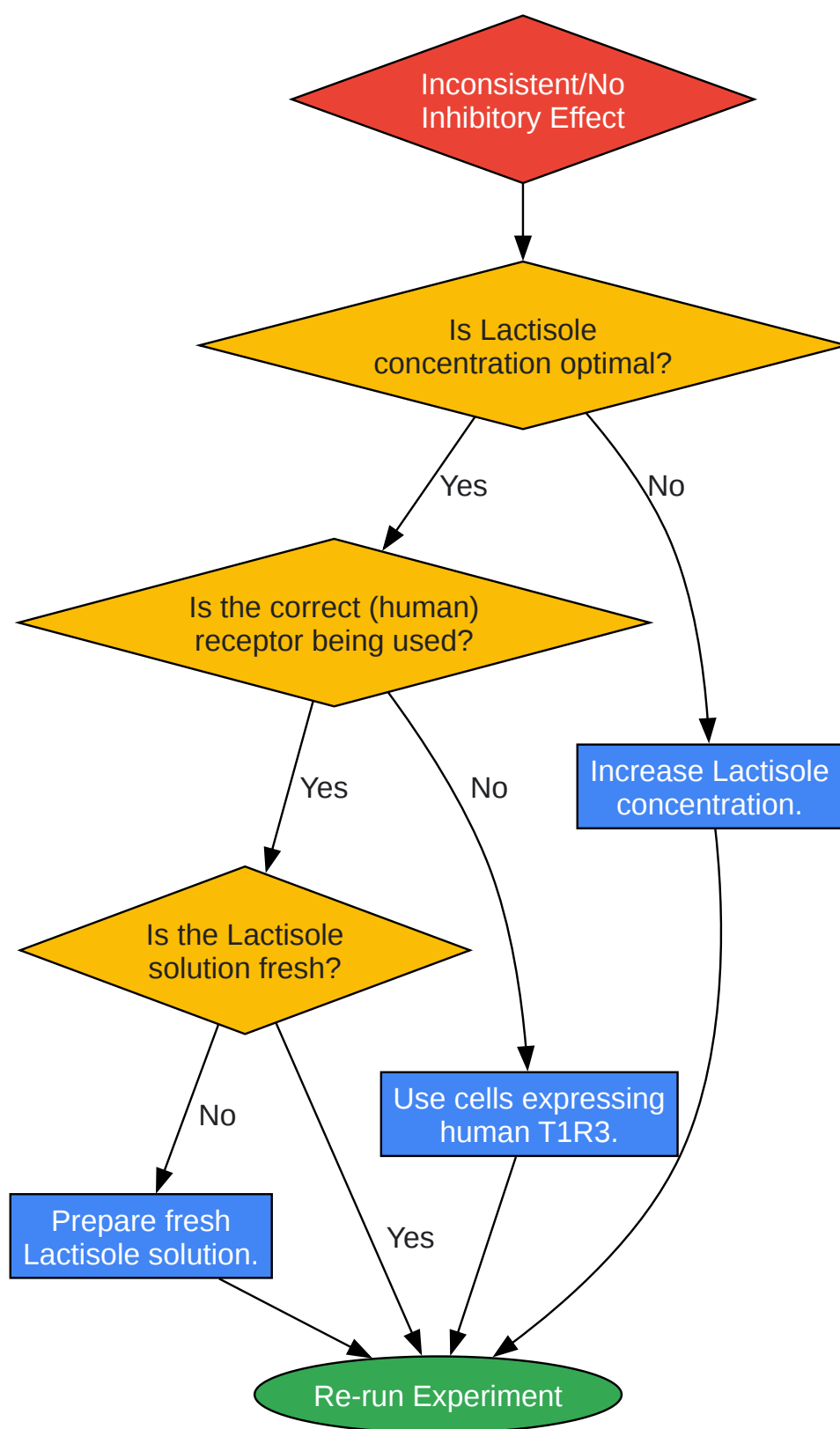
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Caption: **Lactisole's** Mechanism of Action on the Sweet Taste Receptor.



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Caption: Workflow for Preparing **Lactisole** Stock Solution.



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Caption: Troubleshooting Lack of **Lactisole**'s Inhibitory Effect.

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